

# Synthesis of 2-Acetylpyridine from 2-Bromopyridine: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2-Acetylpyridine

Cat. No.: B122185

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This document provides detailed application notes and experimental protocols for the synthesis of **2-acetylpyridine** from 2-bromopyridine. The primary method outlined is the Grignard reaction, a robust and widely utilized transformation in organic synthesis.

## Introduction

**2-Acetylpyridine** is a versatile heterocyclic ketone that serves as a key building block in the synthesis of numerous pharmaceutical compounds and agrochemicals. Its preparation from readily available 2-bromopyridine via a Grignard reagent is a common and efficient strategy. This protocol offers a comprehensive guide for performing this synthesis, including reaction setup, workup, and purification.

## Data Presentation

The following tables summarize the key reactants, reaction conditions, and product specifications for the synthesis of **2-acetylpyridine**.

Table 1: Reactants and Stoichiometry

Reagent	Molecular Formula	Molecular Weight (g/mol )	Molar Ratio
2-Bromopyridine	C <sub>5</sub> H <sub>4</sub> BrN	158.00	1.0
Magnesium Turnings	Mg	24.31	1.2
Isobutylmagnesium chloride	C <sub>4</sub> H <sub>9</sub> ClMg	116.87	1.1
Acetyl Chloride	C <sub>2</sub> H <sub>3</sub> ClO	78.50	1.2
N-Methylpyrrolidone (NMP)	C <sub>5</sub> H <sub>9</sub> NO	99.13	1.1
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	72.11	-
Toluene	C <sub>7</sub> H <sub>8</sub>	92.14	-

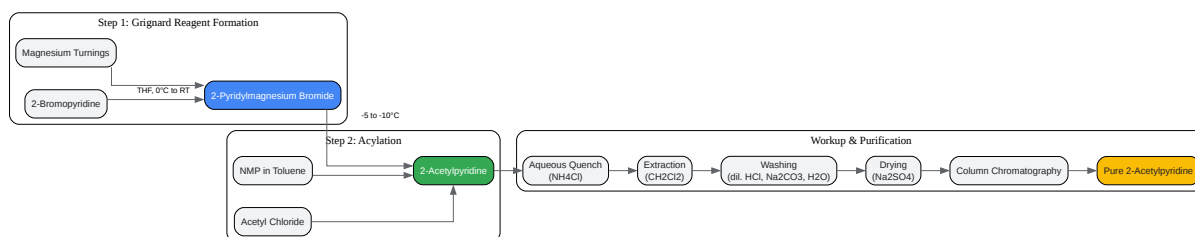
Table 2: Reaction Conditions and Yield

Parameter	Value
Grignard Formation	
Reaction Temperature	0 °C to room temperature
Reaction Time	30 minutes
Acylation	
Reaction Temperature	-5 to -10 °C
Reaction Time	4 hours
Overall Yield	70-80% (estimated) <sup>1</sup>

<sup>1</sup>Note: While the direct yield for this specific transformation was not explicitly found, a similar synthesis of **2-acetylpyridine** from a different precursor reported a yield of 77.8%[\[1\]](#).

## Experimental Workflow

The synthesis of **2-acetylpyridine** from 2-bromopyridine is a two-step process involving the formation of a Grignard reagent followed by acylation.



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## References

- 1. CN109503469B - Preparation method of 2-acetylpyridine - Google Patents [patents.google.com]
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